

Application Notes and Protocols for AICAR Phosphate Stock Solution Preparation

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Compound of Interest

Compound Name: AICAR phosphate

Cat. No.: B10779539

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Audience: Researchers, scientists, and drug development professionals.

Introduction

AICAR (5-Aminoimidazole-4-carboxamide-1- β -D-ribofuranoside), also known as Acadesine, is a cell-permeable adenosine analog.[1][2] Upon entering the cell, it is phosphorylated by adenosine kinase to form ZMP (5-aminoimidazole-4-carboxamide ribonucleotide), a monophosphorylated derivative.[3][4] ZMP is an analog of adenosine monophosphate (AMP) and acts as an allosteric activator of AMP-activated protein kinase (AMPK).[5][6] AMPK is a crucial cellular energy sensor that plays a central role in regulating glucose and lipid metabolism.[2] Consequently, AICAR is widely used in research to study metabolic regulation, insulin resistance, and cellular energy homeostasis.[1][7] This document provides a detailed protocol for the preparation of **AICAR phosphate** stock solutions for research use.

Quantitative Data Summary

The chemical and solubility properties of AICAR and its phosphorylated form are summarized below. Researchers should always refer to the batch-specific data on the manufacturer's certificate of analysis.

Property	AICAR (AICA-Riboside)	AICAR Phosphate (ZMP / AICA-ribonucleotide)
Molecular Formula	C ₉ H ₁₄ N ₄ O ₅ [8]	C ₉ H ₁₅ N ₄ O ₈ P (free acid)[6]
Molecular Weight (MW)	~258.2 g/mol [1][8]	~338.2 g/mol (free acid)[6]
Appearance	Tan or Crystalline Solid[5][8]	Crystallized or lyophilized sodium salt[6]
Solubility in Water	>7 mg/mL[5] ~19.37 mg/mL (75 mM) ~2.5 mg/mL in PBS (pH 7.2)[8]	80 mg/mL (224.57 mM)[9] 71 mg/mL[10]
Solubility in DMSO	~20 mg/mL[8] ~19.37 mg/mL (75 mM) 40 mg/mL[1]	75 mg/mL[9] 71 mg/mL[10]
Storage (Lyophilized)	-20°C for ≥4 years, desiccated[8][11]	-20°C for 3 years, keep from moisture[9]
Storage (Solution)	-20°C for up to 3 months[11] -80°C for up to 1 year[9]	-20°C for 1 month; -80°C for 6 months[7]

Experimental Protocols

This section details the necessary materials and the step-by-step procedure for preparing a concentrated stock solution of **AICAR phosphate**.

Materials and Equipment

- **AICAR phosphate** powder
- Sterile, nuclease-free deionized water (diH₂O) or Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Water bath or heat block set to 37°C (optional)
- Sonicator (optional)

- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol: Preparation of a 75 mM AICAR Stock Solution

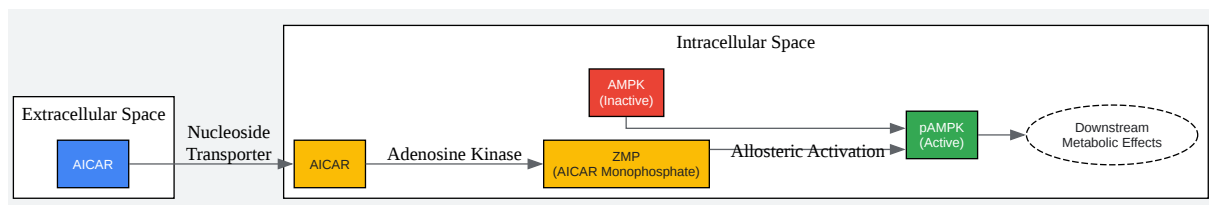
This protocol provides an example for reconstituting a 25 mg vial of AICAR (MW ~258.23 g/mol) to a 75 mM stock solution. Adjust calculations based on the specific molecular weight of your **AICAR phosphate** compound.

- Pre-warming and Equilibration:
 - Before opening, allow the vial of lyophilized **AICAR phosphate** powder to equilibrate to room temperature for 15-20 minutes. This prevents condensation from forming inside the vial.
- Solvent Addition:
 - To prepare a 75 mM stock solution from 25 mg of AICAR (MW 258.23 g/mol), add 1.29 mL of sterile diH₂O.^[1] For other concentrations, use a molarity calculator.
 - Alternatively, for a DMSO stock, consult the manufacturer's data sheet for solubility, as it can be higher than in water.^{[8][9][10]}
- Dissolution:
 - Cap the vial securely and vortex thoroughly for 1-2 minutes to dissolve the powder.
 - Visually inspect the solution for any remaining precipitate. The appearance should be a clear to yellow/brown solution.^[1]
 - If precipitation is observed, warm the tightly capped vial at 37°C for 10-15 minutes.^{[1][7]}
 - Following warming, agitate the solution by vortexing again to ensure complete dissolution.^[1] Sonication can also be used to aid dissolution if necessary.^[9]
- Aliquoting and Storage:
 - Once the **AICAR phosphate** is fully dissolved, dispense the stock solution into single-use aliquots in sterile microcentrifuge tubes or cryovials.

- Aliquoting is critical to avoid multiple freeze-thaw cycles, which can lead to degradation of the compound.[1]
- Store the aliquots at -20°C or -80°C. For aqueous solutions, storage at -20°C for up to one month or -80°C for up to six months is recommended.[7] Some sources suggest that aqueous solutions should not be stored for more than one day.[8]
- Preparation of Working Solution:
 - For cell-based assays, dilute the stock solution to the final working concentration (typically 0.1-2 mM) using the appropriate cell culture medium.[1][7]
 - Ensure the final concentration of the solvent (e.g., DMSO) is not toxic to the cells.

Visualizations

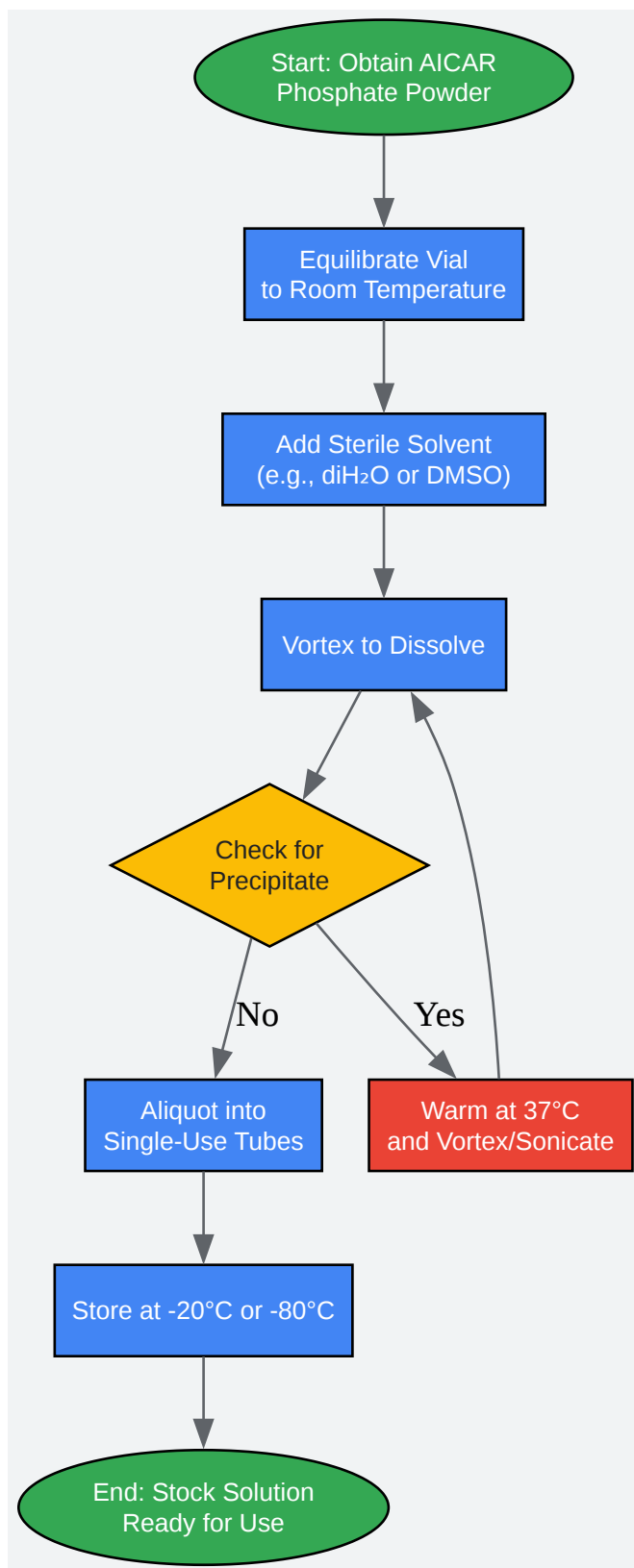
Signaling Pathway



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Caption: Intracellular activation of AMPK by AICAR.

Experimental Workflow



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Caption: Workflow for preparing **AICAR phosphate** stock solution.

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